

Measuring Cyclooxygenase-2 Activity: A Comparative Guide to Prostanoid Biomarkers

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Compound of Interest

Compound Name: 3-methoxy Prostaglandin F1alpha

CAS No.: 54432-43-8

Cat. No.: B592988

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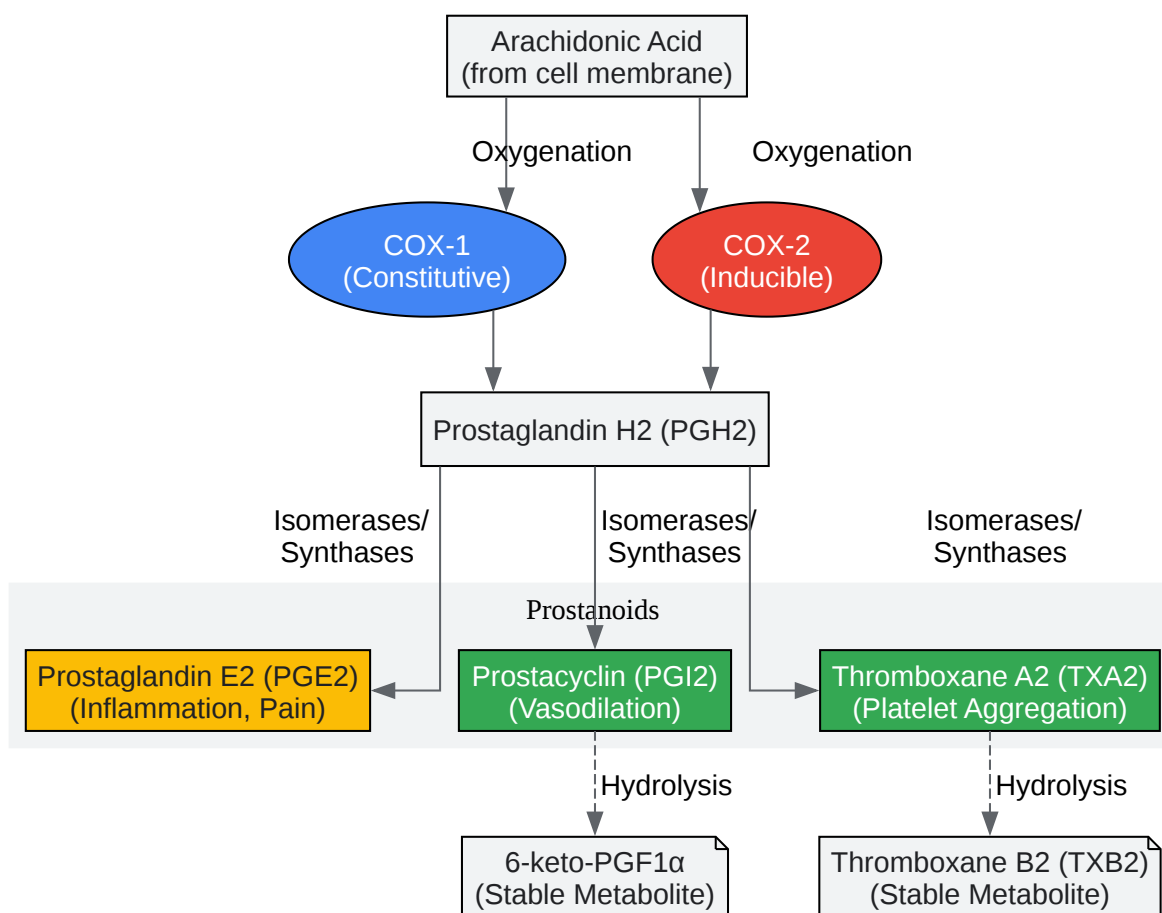
For researchers, scientists, and drug development professionals, accurately quantifying the activity of Cyclooxygenase-2 (COX-2) is paramount. As an inducible enzyme, COX-2 is a central player in inflammation, pain, and carcinogenesis, making it a critical target for therapeutic intervention. Direct measurement of enzyme activity can be complex; therefore, the field often relies on quantifying stable downstream metabolites. This guide provides an in-depth comparison of established and emerging prostanoid biomarkers for assessing COX-2 activity, with a special focus on the context of Prostaglandin F1 α analogs.

The Foundation: The COX-2 Enzymatic Pathway

Cyclooxygenase enzymes (both COX-1 and COX-2) catalyze the rate-limiting step in the biosynthesis of prostanoids from arachidonic acid, a polyunsaturated fatty acid released from the cell membrane.^{[1][2]} This process is fundamental to understanding which molecules serve as reliable indicators of enzymatic activity.

The pathway begins when arachidonic acid is converted into the unstable intermediate, Prostaglandin H2 (PGH2).^[3] This reaction is the primary function of COX enzymes. From there, PGH2 is rapidly metabolized by various tissue-specific isomerases and synthases into a

diverse family of prostanoids, including prostaglandins (like PGE2 and PGI2) and thromboxanes (like TXA2).[2] Because COX-1 is constitutively expressed for homeostatic functions, while COX-2 is induced by inflammatory stimuli, the specific prostanoids produced can offer insights into which isoform is active.[4]



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Caption: The Arachidonic Acid Cascade via COX-1 and COX-2.

Established Biomarkers for Quantifying COX-2 Activity

Choosing the right biomarker is critical and depends on the biological system and the specific research question. While COX-2 can lead to the production of several prostanoids, some are more reliable and widely accepted as indicators of its activity.

- Prostaglandin E2 (PGE2): PGE2 is arguably one of the most significant pro-inflammatory prostaglandins. Its production is strongly upregulated in response to inflammatory stimuli and in many cancers, directly correlating with COX-2 expression.[\[5\]](#)[\[6\]](#) This makes PGE2 a robust and direct biomarker for COX-2 activity in numerous contexts, from cell culture to in vivo models.[\[7\]](#)
- 6-keto-Prostaglandin F1 α (6-keto-PGF1 α): Prostacyclin (PGI2) is a potent vasodilator and inhibitor of platelet aggregation. However, it is extremely unstable, with a half-life of only a few minutes.[\[8\]](#) It rapidly hydrolyzes to a much more stable, inactive product, 6-keto-PGF1 α . [\[9\]](#)[\[10\]](#) Consequently, measuring 6-keto-PGF1 α serves as a reliable surrogate for PGI2 production and is often used to assess both COX-1 and COX-2 activity in vascular and renal tissues.[\[11\]](#)[\[12\]](#)
- Thromboxane B2 (TXB2): Thromboxane A2 (TXA2) is a potent vasoconstrictor and promoter of platelet aggregation. Like PGI2, TXA2 is highly unstable and rapidly converts to the stable metabolite, Thromboxane B2 (TXB2).[\[13\]](#) While TXA2 production in platelets is almost exclusively driven by COX-1, other cell types, such as macrophages and cancer cells, can produce TXA2 via COX-2.[\[14\]](#) Therefore, an increase in TXB2 in specific cellular systems can indicate COX-2 activity, but its interpretation requires careful consideration of the biological context.[\[15\]](#)

Biomarker	Primary Associated Enzyme(s)	Key Advantages	Key Considerations
Prostaglandin E2 (PGE2)	COX-2 >> COX-1	Directly linked to inflammation and cancer; strong induction by inflammatory stimuli. [1]	Can be produced by COX-1 in some tissues; requires sensitive detection methods.
6-keto-PGF1 α	COX-1 and COX-2	Very stable analyte, making it easy to measure; reflects production of the potent vasodilator PGI2.[12]	Not exclusively produced by COX-2; baseline levels from COX-1 activity are common.[16]
Thromboxane B2 (TXB2)	COX-1 >> COX-2	Very stable analyte; excellent marker for platelet COX-1 activity (e.g., aspirin efficacy). [13]	Primarily a COX-1 product in the circulation; its use as a COX-2 marker is highly cell-type specific.[14]

Investigating Prostaglandin F1 α and its Analogs

Prostaglandin F1 α (PGF1 α) is another prostanoid in the arachidonic acid cascade.[17] Its primary role and regulation are less inflammatory compared to PGE2. The metabolism of related prostaglandins like PGF2 α often involves beta-oxidation to form dinor and tetranor metabolites.[18]

The molecule 3-methoxy Prostaglandin F1 α is a known prostanoid analog.[19] However, its direct enzymatic formation via the mammalian COX-2 pathway is not well-established in scientific literature. Its origin may be from secondary metabolic processes or, as suggested by some studies, through the metabolism of PGF1 α by extracellular enzymes, potentially from gut microbiota. This positions 3-methoxy PGF1 α as a molecule of research interest rather than a validated, primary biomarker for endogenous COX-2 activity in typical experimental models.

For researchers specifically interested in this molecule, its correlation with COX-2 would first need to be rigorously established and validated against known markers like PGE2.

A Comparative Analysis of Measurement Technologies

The choice of analytical platform is as critical as the choice of biomarker. The two most common methods for prostaglandin quantification are Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and Enzyme-Linked Immunosorbent Assay (ELISA).

- **LC-MS/MS:** This is the gold standard for prostaglandin analysis. It offers exceptional specificity by separating molecules based on their physicochemical properties before detecting them by their unique mass-to-charge ratio.[\[20\]](#) This allows for the simultaneous, unambiguous quantification of multiple prostanoids and their isomers in a single sample run, which is impossible with antibody-based methods.[\[21\]](#)
- **ELISA:** These antibody-based kits are widely available and offer a high-throughput, cost-effective method for quantifying a single analyte.[\[22\]](#) Competitive ELISAs, the common format for small molecules like prostaglandins, are sensitive and require less specialized equipment than LC-MS/MS.[\[23\]](#) However, their primary limitation is the potential for cross-reactivity, where the antibody may bind to structurally similar prostaglandins, leading to inaccurate measurements.[\[24\]](#)

Parameter	LC-MS/MS	ELISA (Competitive)
Specificity	Very High (resolves isomers)	Moderate to High (potential for cross-reactivity)
Sensitivity	Very High (pg/mL levels)[25]	High (pg/mL to ng/mL levels) [22]
Multiplexing	Yes (multiple analytes per run)	No (single analyte per kit)
Throughput	Moderate	High
Initial Cost	High (instrumentation)	Low (reagents and plate reader)
Per-Sample Cost	Moderate	Low to Moderate
Expertise Required	High	Low to Moderate
Sample Prep	More complex (extraction often needed)[25]	Simpler (direct analysis or simple dilution)[23]

Experimental Protocols

To ensure scientific integrity, protocols must be robust and self-validating. Below are foundational, step-by-step methodologies for key experiments.

In Vitro COX-2 Enzymatic Activity Assay

This protocol assesses the direct activity of purified COX-2 enzyme and the potency of inhibitors.

Objective: To measure the conversion of arachidonic acid to PGH₂ by purified COX-2 enzyme.

Principle: The peroxidase activity of COX is used to drive a colorimetric or fluorometric reaction. The rate of color/fluorescence development is proportional to COX activity.

Materials:

- Purified human recombinant COX-2 enzyme

- Assay Buffer (e.g., 100 mM Tris-HCl, pH 8.0)
- Heme cofactor
- Fluorometric probe (e.g., 10-acetyl-3,7-dihydroxyphenoxazine)
- Arachidonic acid (substrate)
- Test inhibitor (e.g., Celecoxib as a positive control)
- 96-well microplate (black, for fluorescence)
- Fluorometric plate reader

Procedure:

- Reagent Preparation: Prepare fresh solutions of arachidonic acid and the fluorometric probe. Dilute the COX-2 enzyme and heme in chilled assay buffer.
- Plate Setup: To each well of a 96-well plate, add the assay buffer, heme, and the fluorometric probe.
- Inhibitor Addition: Add various concentrations of your test compound or a vehicle control (e.g., DMSO) to the appropriate wells. Include a known COX-2 inhibitor like Celecoxib as a positive control.
- Enzyme Addition: Add the diluted COX-2 enzyme to all wells except for a "no enzyme" blank.
- Pre-incubation: Incubate the plate for 15 minutes at room temperature to allow the inhibitor to bind to the enzyme.[\[26\]](#)
- Reaction Initiation: Start the reaction by adding a concentrated solution of arachidonic acid to all wells.
- Kinetic Measurement: Immediately place the plate in a microplate reader set to the appropriate excitation/emission wavelengths. Measure the fluorescence every minute for 20-30 minutes.

- **Data Analysis:** Determine the reaction rate (slope of the linear portion of the kinetic curve). Calculate the percentage of inhibition for each inhibitor concentration and plot it against the log of the inhibitor concentration to determine the IC50 value.[\[26\]](#)

Quantification of PGE2 from Cell Supernatants by Competitive ELISA

This protocol measures the amount of PGE2 produced by cells, often after inflammatory stimulation.

Objective: To quantify PGE2 levels in cell culture media.

Principle: Free PGE2 in the sample competes with a fixed amount of enzyme-labeled PGE2 (e.g., HRP-PGE2) for binding to a limited number of anti-PGE2 antibody sites coated on a microplate. The amount of color produced is inversely proportional to the amount of PGE2 in the sample.[\[23\]](#)

Materials:

- PGE2 ELISA Kit (containing antibody-coated plate, PGE2 standard, enzyme conjugate, wash buffer, substrate)
- Cell culture supernatants (samples)
- Microplate reader (450 nm)

Procedure:

- **Standard Curve Preparation:** Prepare a serial dilution of the PGE2 standard provided in the kit, following the manufacturer's instructions. This will create a range of known concentrations (e.g., 0 to 2000 pg/mL).[\[27\]](#)
- **Sample Addition:** Pipette 50 µL of your standards and unknown cell supernatant samples into the appropriate wells of the antibody-coated microplate.
- **Enzyme Conjugate Addition:** Add 50 µL of the diluted PGE2 enzyme conjugate to each well.

- Incubation: Gently shake the plate and incubate for 1 hour at room temperature. During this time, the competitive binding reaction occurs.[22]
- Washing: Discard the contents of the plate and wash the wells 4-5 times with the provided wash buffer. This removes all unbound reagents.
- Substrate Addition: Add 100 μ L of the TMB substrate solution to each well and incubate for 15-30 minutes at room temperature in the dark. A blue color will develop.
- Stop Reaction: Add 50 μ L of the stop solution to each well. The color will change from blue to yellow.
- Absorbance Reading: Read the absorbance of each well at 450 nm within 10 minutes.
- Calculation: Generate a standard curve by plotting the absorbance of the standards against their known concentrations (typically on a log-log scale). Use this curve to determine the concentration of PGE2 in your samples.[27]

Prostaglandin Profiling by LC-MS/MS

This protocol provides a general workflow for the sensitive and specific quantification of multiple prostanoids.

Objective: To simultaneously measure levels of PGE2, 6-keto-PGF1 α , and TXB2 in biological samples (e.g., plasma, cell lysates).

Principle: Samples are first subjected to solid-phase extraction (SPE) to concentrate the analytes and remove interfering substances. The extracted analytes are then separated by high-performance liquid chromatography (HPLC) and detected by a tandem mass spectrometer operating in multiple reaction monitoring (MRM) mode.

Materials:

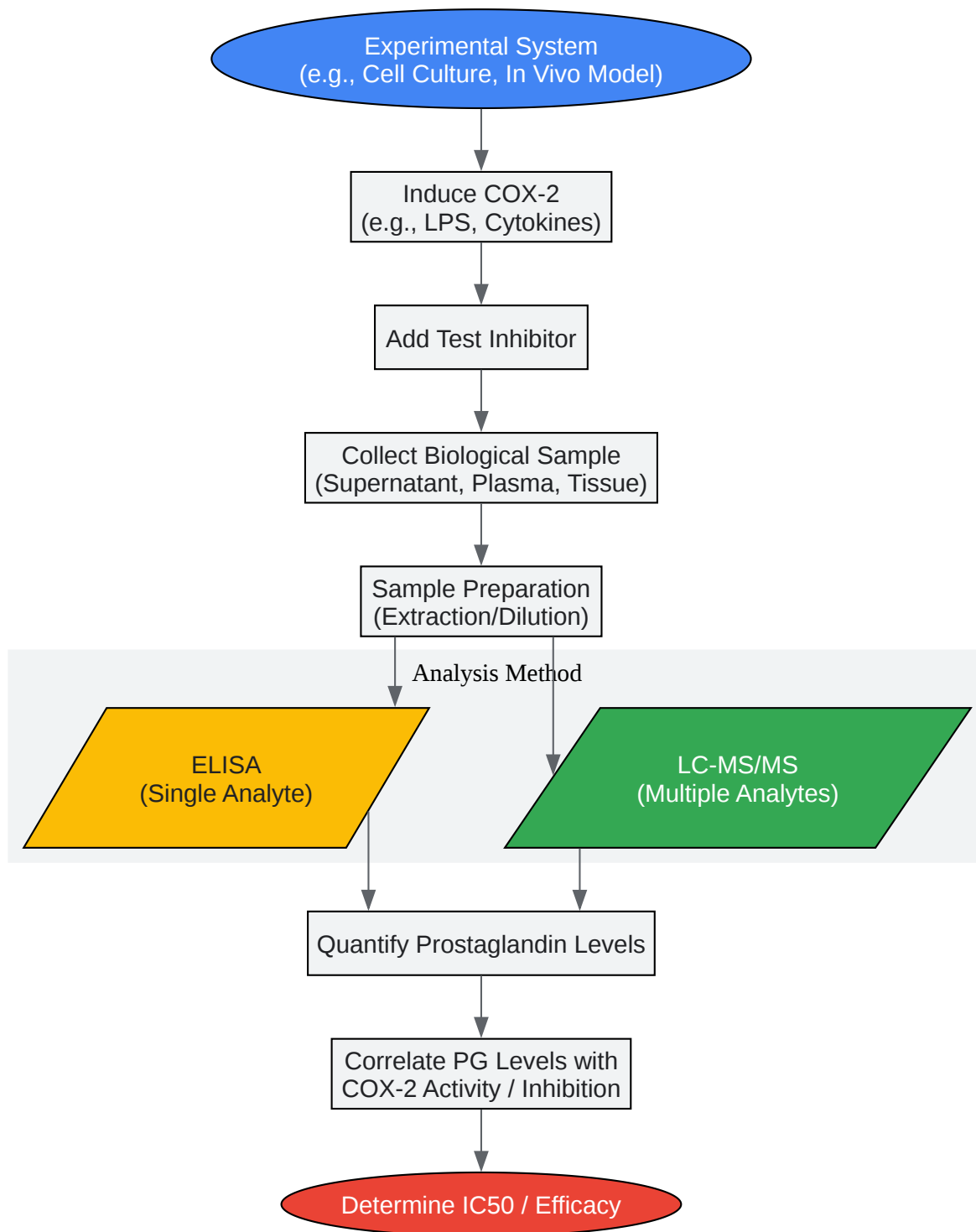
- LC-MS/MS system (Triple Quadrupole)
- HPLC column (e.g., C18)
- SPE cartridges

- Internal standards (deuterated versions of each analyte, e.g., PGE2-d4)
- Solvents (LC-MS grade acetonitrile, methanol, water, formic acid)
- Biological samples

Procedure:

- Sample Preparation: Thaw your biological sample (e.g., 500 μ L plasma). Add an antioxidant like BHT and an internal standard mix (containing deuterated versions of all analytes). Acidify the sample with citric or formic acid.[\[25\]](#)
- Solid-Phase Extraction (SPE):
 - Condition an SPE cartridge with methanol followed by water.
 - Load the prepared sample onto the cartridge.
 - Wash the cartridge with a low-percentage organic solvent (e.g., 15% methanol) to remove salts and polar impurities.
 - Elute the prostaglandins with a high-percentage organic solvent (e.g., methyl formate or ethyl acetate).[\[23\]](#)
- Dry and Reconstitute: Evaporate the eluate to dryness under a gentle stream of nitrogen. Reconstitute the residue in a small volume (e.g., 100 μ L) of the initial mobile phase (e.g., 80% water / 20% acetonitrile with 0.1% formic acid).[\[25\]](#)
- LC-MS/MS Analysis:
 - Inject the reconstituted sample into the LC-MS/MS system.
 - Separate the analytes using a gradient elution on a C18 column. The gradient will typically run from a high aqueous content to a high organic content over 5-15 minutes.
 - Detect the analytes using the mass spectrometer in negative ion MRM mode. For each analyte and its internal standard, a specific precursor ion and product ion transition is monitored.

- Data Quantification: Create a calibration curve by analyzing known concentrations of standards. The concentration of each analyte in the sample is calculated by comparing the ratio of the analyte peak area to its corresponding internal standard peak area against the calibration curve.[\[21\]](#)



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Caption: Workflow for Assessing COX-2 Inhibition via Prostaglandins.

Conclusion and Recommendations

The accurate measurement of COX-2 activity is a cornerstone of inflammation and cancer research. This guide demonstrates that while multiple downstream metabolites can be measured, Prostaglandin E2 remains one of the most direct and reliable biomarkers for inducible COX-2 activity in inflammatory and oncogenic contexts. Stable metabolites like 6-keto-PGF1 α and TXB2 are invaluable in specific physiological systems (e.g., vascular biology and platelet function, respectively) but require more nuanced interpretation when used as sole markers of COX-2 activity.

The molecule 3-methoxy Prostaglandin F1 α is not currently a validated biomarker for endogenous COX-2 activity. Its potential utility would require foundational research to establish a clear biochemical link and correlation with established markers.

For analytical methodology, LC-MS/MS is the superior choice for research requiring high specificity and the ability to profile multiple prostanoids simultaneously. However, ELISA provides a robust, high-throughput, and accessible alternative for focused studies on a single, well-defined biomarker like PGE2.

Ultimately, the most rigorous experimental designs will validate findings across multiple platforms and correlate biomarker levels with direct functional outcomes, ensuring trustworthy and authoritative results.

References

- Rosenquist, A. et al. (2025). Metabolism of prostacyclin and 6-keto-prostaglandin F1 alpha in man. ResearchGate. [\[Link\]](#)
- Shinde, S. et al. (2025). LC/MS/MS method for analysis of E 2 series prostaglandins and isoprostanes. Journal of Lipid Research. [\[Link\]](#)
- Liu, Y. et al. (2011). LC/MS/MS method for analysis of E2 series prostaglandins and isoprostanes. Journal of Lipid Research, via PMC. [\[Link\]](#)
- Song, L. et al. (2007). An improved LC-MS-MS method for the quantification of prostaglandins E2 and D2 production in biological fluids. Prostaglandins & Other Lipid Mediators, via PMC. [\[Link\]](#)

- Interchim. Prostaglandin E ELISA Kit Instructions. [\[Link\]](#)
- RayBiotech. Prostaglandin E2 ELISA Kit. [\[Link\]](#)
- Tello-Montoliu, A. et al. (2018). Stability of the thromboxane B2 biomarker of low-dose aspirin pharmacodynamics in human whole blood and in long-term stored serum samples. Platelets, via PMC. [\[Link\]](#)
- Riestra-Ayora, J. et al. (2020). Circulating prostaglandin E2: a novel potential prognostic biomarker in patients with hepatocellular carcinoma. Journal of Investigative Medicine. [\[Link\]](#)
- Oliw, E. H. & Odensten, G. (1985). Metabolism of prostaglandins D2 and F2 alpha in primary cultures of rat hepatocytes. Prostaglandins. [\[Link\]](#)
- Bonvalet, J. P. et al. (1987). PGE2, PGF2 alpha, 6-keto-PGF1 alpha, and TxB2 synthesis along the rabbit nephron. The American Journal of Physiology. [\[Link\]](#)
- Greenhough, A. et al. (2009). The COX-2/PGE 2 pathway: key roles in the hallmarks of cancer and adaptation to the tumour microenvironment. Carcinogenesis. [\[Link\]](#)
- Vana, A. et al. (2017). Quantitative Analysis of Lipids: A Higher-Throughput LC–MS/MS-Based Method and its Comparison to ELISA. Bioanalysis. [\[Link\]](#)
- Schmidt, R. et al. (2025). LC-MS/MS-analysis of prostaglandin E-2 and D-2 in microdialysis samples of rats. ResearchGate. [\[Link\]](#)
- National Center for Biotechnology Information. PubChem Compound Summary for CID 5280939, Prostaglandin F1alpha. [\[Link\]](#)
- Perera, K. (2002). Bioassay Development for Identification of Cyclooxygenase-2 Inhibitors of Natural Origin. DiVA portal. [\[Link\]](#)
- Kosiek, A. et al. (2020). Cyclooxygenase-2 as a Biomarker with Diagnostic, Therapeutic, Prognostic, and Predictive Relevance in Small Animal Oncology. Journal of Veterinary Research, via PMC. [\[Link\]](#)

- Minter, H. A. et al. (2002). Direct Evidence for a Role of Cyclooxygenase 2-derived Prostaglandin E2 in Human Head and Neck Xenograft Tumors. Cancer Research. [\[Link\]](#)
- E. T. Kool, et al. (2015). An Activity-based Sensing Approach for the Detection of Cyclooxygenase-2 in Live Cells. ACS Central Science. [\[Link\]](#)
- Shapiro, A. B. et al. (2021). Does anyone know a protocol for measuring COX2 activity?. ResearchGate. [\[Link\]](#)
- Lave, T. et al. (2014). Model-based analysis of thromboxane B₂ and prostaglandin E₂ as biomarkers in the safety evaluation of naproxen. Journal of Pharmacological and Toxicological Methods. [\[Link\]](#)
- Curnish, R. R. et al. (1980). Cardiac effects of prostaglandins E1 and F1 alpha. Canadian Journal of Physiology and Pharmacology. [\[Link\]](#)
- Wang, D. & DuBois, R. N. (2023). Cyclooxygenase-2-Prostaglandin E2 pathway: A key player in tumor-associated immune cells. Frontiers in Immunology, via PMC. [\[Link\]](#)
- Gierse, J. K. et al. (2008). In Vitro Assays for Cyclooxygenase Activity and Inhibitor Characterization. Methods in Molecular Biology. [\[Link\]](#)
- Kirkby, N. S. (2020). Biomarkers of COX-2 inhibition and NSAID cardiovascular side effects. Spiral, Imperial College London. [\[Link\]](#)
- National Center for Biotechnology Information. PubChem Compound Summary for CID 91885952, **3-methoxy Prostaglandin F1alpha**. [\[Link\]](#)
- Karahan, O. et al. (2018). Different Chemical Structures and Physiological/Pathological Roles of Cyclooxygenases. Turkish Journal of Pharmaceutical Sciences. [\[Link\]](#)
- Patrignani, P. et al. (2025). COX-2 is not involved in Thromboxane biosynthesis by activated human platelets. ResearchGate. [\[Link\]](#)
- Reaction Biology. COX-2 Biochemical Activity Assay Service. [\[Link\]](#)

- Kang, Y. J. et al. (2000). The effects of COX-metabolites on cyclooxygenase-2 induction in LPS-treated endothelial cells. *Experimental & Molecular Medicine*. [[Link](#)]
- Maciuleviciute, L. et al. (2018). Comparison of NSAIDs activity in COX-2 expressing and non-expressing 2D and 3D pancreatic cancer cell cultures. *International Journal of Medical Sciences*, via PMC. [[Link](#)]
- Tudor, D. V. et al. (2020). COX-2 as a potential biomarker and therapeutic target in melanoma. *Cancer Biology & Medicine*, via PMC. [[Link](#)]
- Kirkby, N. S. et al. (2013). 6-keto-PGF 1 α production in isolated mouse aorta. *ResearchGate*. [[Link](#)]
- Lu, C. et al. (2015). A. COX-2 deficiency enhanced the ratio of thromboxane B2 to 6-keto prostaglandin F1 α . *ResearchGate*. [[Link](#)]
- Johnson, C. R. et al. (2004). An efficient synthesis of 3-hetero-13,14-dihydro prostaglandin F1 α analogues. *Organic Letters*. [[Link](#)]
- Kaapa, P. et al. (1983). Increased plasma immunoreactive 6-keto-prostaglandin F1 α levels in newborns with idiopathic respiratory distress syndrome. *Pediatric Research*. [[Link](#)]
- Neunteufel, W. & Tatra, G. (1987). The concentrations of 6-keto-PGF1 α and TXB2 in plasma samples from patients with benign and malignant tumours of the breast. *Archives of Gynecology and Obstetrics*. [[Link](#)]
- Boland, N. et al. (2024). Activity-dependent COX-2 proteolysis generates a catalytically inactive fragment that affects aerobic respiration and. *bioRxiv*. [[Link](#)]
- Ciulla, M. et al. (2010). Selective COX-2 Inhibitors: A Review of Their Structure-Activity Relationships. *Recent Patents on Anti-Infective Drug Discovery*, via PMC. [[Link](#)]

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Sources

- 1. Cyclooxygenase-2-Prostaglandin E2 pathway: A key player in tumor-associated immune cells - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. COX-2 as a potential biomarker and therapeutic target in melanoma - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. Different Chemical Structures and Physiological/Pathological Roles of Cyclooxygenases - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 5. academic.oup.com [academic.oup.com]
- 6. aacrjournals.org [aacrjournals.org]
- 7. Circulating prostaglandin E2: a novel potential prognostic biomarker in patients with hepatocellular carcinoma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. Increased plasma immunoreactive 6-keto-prostaglandin F1 alpha levels in newborns with idiopathic respiratory distress syndrome - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. PGE2, PGF2 alpha, 6-keto-PGF1 alpha, and TxB2 synthesis along the rabbit nephron - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. Stability of the thromboxane B2 biomarker of low-dose aspirin pharmacodynamics in human whole blood and in long-term stored serum samples - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 14. researchgate.net [researchgate.net]
- 15. Model-based analysis of thromboxane B₂ and prostaglandin E₂ as biomarkers in the safety evaluation of naproxen - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. researchgate.net [researchgate.net]
- 17. PGF1alpha | C20H36O5 | CID 5280939 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 18. Metabolism of prostaglandins D2 and F2 alpha in primary cultures of rat hepatocytes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. 3-methoxy Prostaglandin F1alpha | C21H38O6 | CID 91885952 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 20. LC/MS/MS method for analysis of E2 series prostaglandins and isoprostanes - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 21. tandfonline.com [tandfonline.com]
- 22. raybiotech.com [raybiotech.com]
- 23. interchim.fr [interchim.fr]
- 24. researchgate.net [researchgate.net]
- 25. An improved LC-MS-MS method for the quantification of prostaglandins E2 and D2 production in biological fluids - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 26. benchchem.com [benchchem.com]
- 27. documents.thermofisher.com [documents.thermofisher.com]
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